

A Comparative Guide to the Preclinical Profile of UWA-101

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UWA-101
CAS No.: 1350821-24-7
Cat. No.: B1257170

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the preclinical data for **UWA-101**, a novel psychoactive compound with therapeutic potential, benchmarked against its close structural and functional analogue, 3,4-methylenedioxymethamphetamine (MDMA). Due to the limited availability of published quantitative pharmacokinetic data for **UWA-101**, this guide focuses on its established pharmacodynamic profile and presents detailed pharmacokinetic data for MDMA in common preclinical species to offer a relevant comparative context.

Overview of UWA-101

UWA-101, an analogue of MDMA, has been investigated for its potential therapeutic applications, particularly in the context of Parkinson's disease.^{[1][2][3]} It is a selective serotonin and dopamine reuptake inhibitor (SDRI).^[1] This dual action on key neurotransmitter systems, without the significant neurotoxicity and psychoactive effects associated with MDMA, makes it a compound of interest for further research.^{[4][5]}

Comparative Pharmacokinetics: UWA-101 vs. MDMA

While specific pharmacokinetic parameters for **UWA-101** are not readily available in the public domain, extensive research has been conducted on its parent compound, MDMA. The following tables summarize key pharmacokinetic parameters of MDMA in rats and non-human primates, providing a valuable reference for researchers investigating **UWA-101** and similar compounds.

MDMA Pharmacokinetics in Rats

Parameter	Value	Species/Strain	Dose & Route	Source
C _{max}	~200 ng/mL	Rat	2 mg/kg (IP, SC)	[6][7]
T _{1/2}	< 1 hour	Rat	2 mg/kg	[6][7]
AUC	(Dose-dependent, non-linear increase)	Rat	2 mg/kg vs. 10 mg/kg	[6][7]

Note: MDMA exhibits non-linear kinetics in rats, with disproportionate increases in AUC at higher doses, suggesting saturation of metabolism.[6][7]

MDMA Pharmacokinetics in Non-Human Primates

Parameter	Value	Species	Dose & Route	Source
C _{max}	~100 ng/mL	Baboon	3.2 mg/kg (oral)	[8]
C _{max}	~250 ng/mL	Human	1.6 mg/kg (oral)	[8]
T _{1/2}	Considerably shorter than in humans	Squirrel Monkey	2.8 mg/kg (oral)	[9]

Note: Significant interspecies differences in MDMA metabolism and disposition have been observed between primates and humans, highlighting the importance of careful cross-species extrapolation.[8][9]

Experimental Protocols

General In Vivo Pharmacokinetic Study Protocol (Rodent Model)

This protocol outlines a general procedure for conducting a pharmacokinetic study in rats, based on common practices in the field.

1. Animal Model:

- Species: Male Sprague-Dawley rats (or other relevant strain).
- Housing: Housed in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.

2. Drug Administration:

- Formulation: The test compound (e.g., **UWA-101** or comparator) is dissolved in a suitable vehicle (e.g., saline, DMSO).
- Routes of Administration:
 - Intravenous (IV): Administered as a bolus injection via the tail vein to determine clearance and volume of distribution.
 - Oral (PO): Administered by gavage to assess oral bioavailability.
- Dose: Appropriate dose levels are selected based on preliminary toxicity and efficacy studies.

3. Sample Collection:

- Blood Sampling: Serial blood samples are collected at predetermined time points post-dosing from the tail vein or via a cannula.
- Sample Processing: Blood is collected into tubes containing an anticoagulant (e.g., EDTA) and centrifuged to separate plasma. Plasma samples are stored at -80°C until analysis.

4. Bioanalysis:

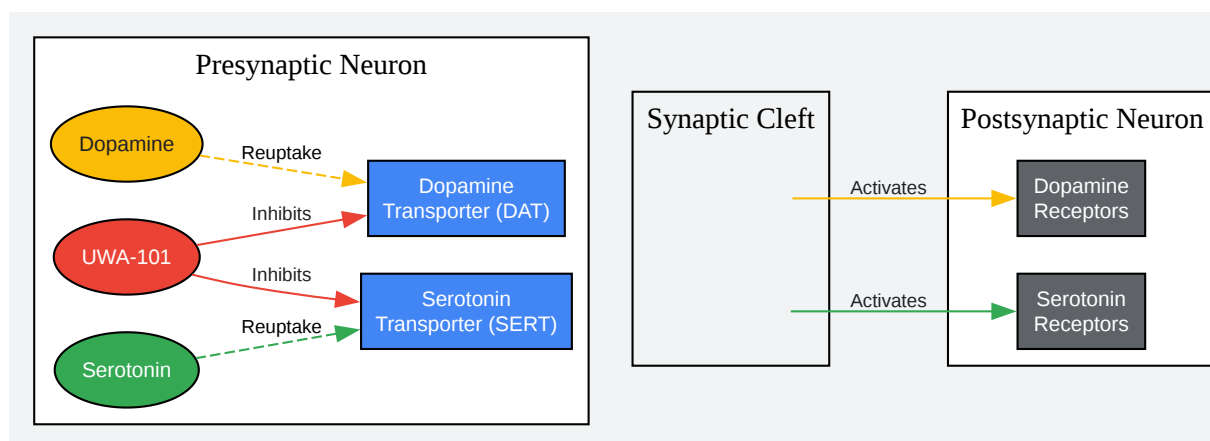
- Method: Plasma concentrations of the drug and its potential metabolites are quantified using a validated analytical method, typically high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS).

5. Pharmacokinetic Analysis:

- Software: Pharmacokinetic parameters (e.g., C_{max}, T_{max}, AUC, T_{1/2}, clearance, volume of distribution, and bioavailability) are calculated from the plasma concentration-time data using non-compartmental analysis with software such as WinNonlin.

Mandatory Visualizations

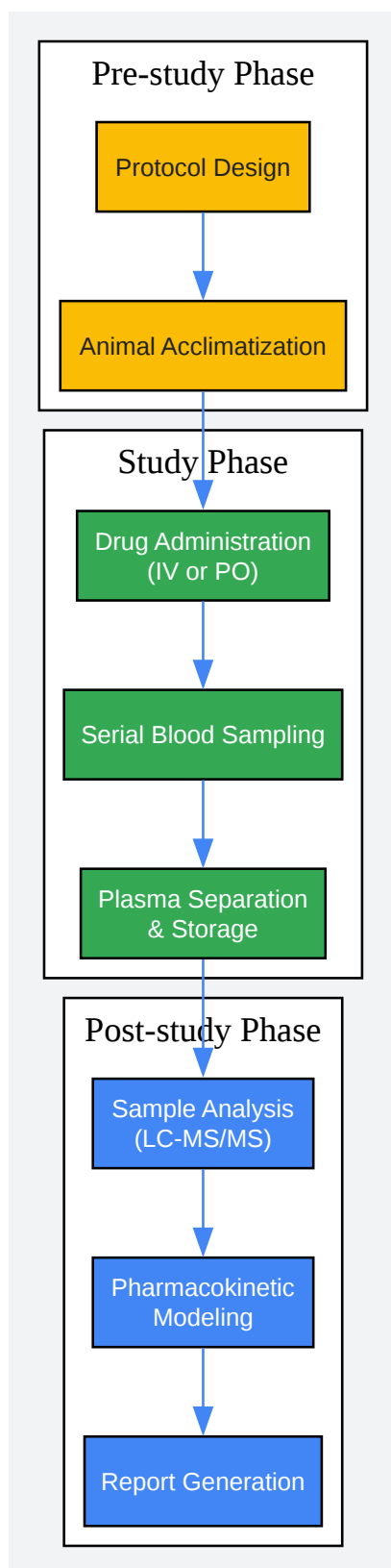
Signaling Pathway of UWA-101



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **UWA-101**.

Experimental Workflow for a Typical Pharmacokinetic Study



[Click to download full resolution via product page](#)

Caption: General workflow of a preclinical pharmacokinetic study.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. UWA-101 - Wikipedia \[en.wikipedia.org\]](#)
- [2. UWA-101 \[medbox.iab.me\]](#)
- [3. research-repository.uwa.edu.au \[research-repository.uwa.edu.au\]](#)
- [4. A novel MDMA analogue, UWA-101, that lacks psychoactivity and cytotoxicity, enhances L-DOPA benefit in parkinsonian primates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Effects of dose and route of administration on pharmacokinetics of \(+ or -\)-3,4-methylenedioxymethamphetamine in the rat - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. \[PDF\] Effects of Dose and Route of Administration on Pharmacokinetics of \(±\)-3,4-Methylenedioxymethamphetamine in the Rat | Semantic Scholar \[semanticscholar.org\]](#)
- [8. Metabolism and Disposition of 3,4-Methylenedioxymethamphetamine \("Ecstasy"\) in Baboons after Oral Administration: Comparison with Humans Reveals Marked Differences - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Direct Comparison of \(±\) 3,4-Methylenedioxymethamphetamine \("Ecstasy"\) Disposition and Metabolism in Squirrel Monkeys and Humans - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [A Comparative Guide to the Preclinical Profile of UWA-101]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1257170/docs#a-comparative-guide-to-the-preclinical-profile-of-uwa-101\]](https://www.benchchem.com/product/b1257170/docs#a-comparative-guide-to-the-preclinical-profile-of-uwa-101)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)